Apigenin 7-O-Glucuronide Hydrate: Technical Support and Best Practices Guide

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Compound of Interest

Compound Name:	*Apigenin 7-O-Glucuronide (hydrate)*
Cat. No.:	*B10823567*

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Welcome to the comprehensive technical support center for Apigenin 7-O-Glucuronide hydrate. This guide is designed for researchers, scientists, and drug development professionals, offering in-depth, field-proven insights into the optimal storage and handling of this compound. Our goal is to ensure the integrity of your experiments and the reproducibility of your results by addressing common challenges and questions.

Section 1: Critical Product Specifications at a Glance

For quick reference, the following table summarizes the essential storage and solubility parameters for Apigenin 7-O-Glucuronide hydrate. Adherence to these guidelines is paramount for maintaining the compound's stability and ensuring accurate experimental outcomes.

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Parameter	Specification	Source(s)
Appearance	Yellow solid/powder	[1]
Storage Temperature (Solid)	-20°C	[2][3][4]
Long-Term Stability (Solid)	≥ 3-4 years at -20°C	[2][4]
Recommended Solvents	DMSO, DMF	[1][2]
Solubility in Organic Solvents	DMSO: ≥ 10 mg/mLDMF: ≥ 10 mg/mL	[2]
Aqueous Solubility	PBS (pH 7.2): ~1 mg/mLWater: Insoluble	[2][4]
Stock Solution Storage	-80°C for up to 1 year-20°C for up to 1 month	[4][5]
Shipping Conditions	Typically shipped at room temperature; store immediately upon receipt.	[2]

Section 2: Frequently Asked Questions (FAQs)

Here we address the most common inquiries regarding the handling and storage of Apigenin 7-O-Glucuronide hydrate.

Q1: How should I store the Apigenin 7-O-Glucuronide hydrate powder upon arrival?

A1: Immediately upon receipt, the vial containing the solid compound should be stored at -20°C.[2][3] The product is typically shipped at ambient temperature, and this is acceptable for short durations, but long-term stability is ensured only at the recommended storage temperature.[6]

Q2: What is the shelf-life of the solid compound?

A2: When stored properly at -20°C, the solid Apigenin 7-O-Glucuronide hydrate is stable for at least three to four years.[2][4]

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Q3: Which solvent should I use to prepare a stock solution?

A3: Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF) are the recommended solvents for preparing primary stock solutions.[1][2] For most biological experiments, a high-quality, anhydrous grade of DMSO is preferred. Moisture-contaminated DMSO may reduce the solubility of the compound.[4]

Q4: The compound won't dissolve in my aqueous buffer. What should I do?

A4: Apigenin 7-O-Glucuronide hydrate is poorly soluble in water and most aqueous buffers.[4] To prepare an aqueous working solution, first, dissolve the compound in a minimal amount of DMSO or DMF to create a concentrated stock solution. Then, perform a serial dilution of this stock solution into your aqueous experimental medium. Ensure the final concentration of the organic solvent is compatible with your assay and does not exceed a level toxic to your cells (typically <0.5% v/v).

Q5: How should I store my stock solutions?

A5: To prevent degradation from repeated freeze-thaw cycles, it is critical to aliquot the stock solution into single-use volumes.[5] For long-term storage, aliquots should be kept at -80°C, where they are stable for up to one year.[4] For short-term use, storage at -20°C is acceptable for up to one month.[4][5]

Q6: Is Apigenin 7-O-Glucuronide hydrate sensitive to light or pH?

A6: While specific data on light sensitivity is limited, it is good laboratory practice to protect flavonoid solutions from light to prevent potential photodegradation. Studies on the related compound, Apigenin 7-O-glucoside, show that it is more stable at acidic pH and can undergo hydrolysis under certain acidic conditions, especially at elevated temperatures.[7][8] Therefore, it is advisable to use buffered solutions and avoid harsh pH conditions during your experiments.

Section 3: Step-by-Step Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol provides a self-validating system for preparing a reliable and stable stock solution.

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Materials:

- Apigenin 7-O-Glucuronide hydrate (Molecular Weight: 446.36 g/mol)[3]
- Anhydrous, sterile DMSO
- Sterile, polypropylene microcentrifuge tubes
- Calibrated precision balance and micropipettes

Procedure:

- Pre-equilibration: Before opening, allow the vial of Apigenin 7-O-Glucuronide hydrate to equilibrate to room temperature for 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic powder, which can affect its mass and stability.
- Weighing: In a well-ventilated area, and wearing appropriate personal protective equipment (PPE), carefully weigh out the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.46 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For the example above, add 1 mL of DMSO.
- Solubilization: Cap the vial tightly and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming in a water bath (37°C) for a few minutes can aid in solubilization if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: Dispense the stock solution into single-use, light-protecting (amber) or foil-wrapped polypropylene tubes. The volume of the aliquots should be based on your typical experimental needs to avoid waste and freeze-thaw cycles.
- Storage: Label the aliquots clearly with the compound name, concentration, date, and solvent. Store immediately at -80°C for long-term use or -20°C for short-term use.[4][5]

Section 4: Troubleshooting Guide

This section addresses specific issues that may arise during experimentation.

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Problem	Potential Cause(s)	Recommended Solution(s)
Precipitate forms in my cell culture media after adding the compound.	The final concentration of the compound exceeds its solubility limit in the aqueous media. The final concentration of DMSO is too high, causing the compound to crash out of solution.	Perform a solubility test with your specific media prior to the experiment. Decrease the final concentration of the compound. Ensure the final DMSO concentration in your media is low (ideally ≤0.1%). Prepare an intermediate dilution in media if necessary.
Inconsistent or no biological activity observed.	Compound Degradation: Improper storage of the solid or stock solution; multiple freeze-thaw cycles. Inaccurate Concentration: Weighing error; incomplete dissolution.	Always use freshly prepared working solutions from properly stored, single-use aliquots. Re-evaluate your stock solution preparation protocol. Ensure your balance is calibrated and the compound is fully dissolved. Consider performing a concentration validation via UV-Vis spectrophotometry (λmax ≈ 270, 335 nm).[2]
Stock solution appears cloudy or contains particulates.	Incomplete Dissolution: Insufficient mixing or use of a non-optimal solvent. Contamination: Use of non-sterile equipment or moisture in the solvent. Degradation: The solution may have been stored improperly or for too long.	Vortex for a longer duration or use gentle warming (37°C). Use fresh, anhydrous DMSO and sterile tubes.[4] Discard the solution and prepare a fresh stock from the solid powder.

Section 5: Safety and Handling Precautions

As a responsible scientist, adherence to safety protocols is non-negotiable.

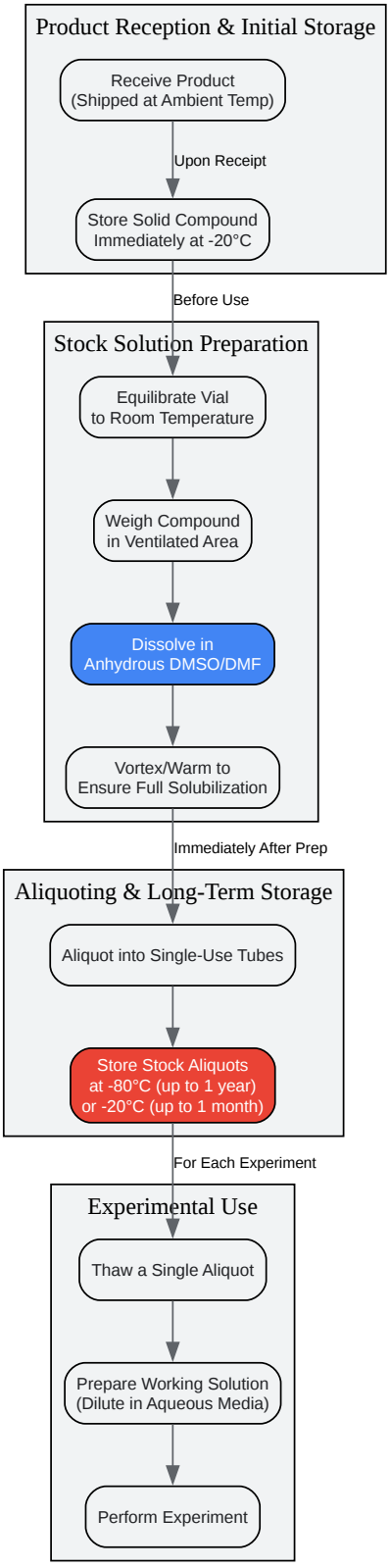
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- Personal Protective Equipment (PPE): Always wear protective gloves, a lab coat, and safety goggles with side shields when handling the compound.[6]
- Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[6]
- Contact: Avoid contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water. For eye contact, rinse cautiously with water for several minutes and seek medical attention.[6]
- Ingestion: Do not eat, drink, or smoke when using this product.[6] It is harmful if swallowed. [6]
- Disposal: Dispose of the compound and its container in accordance with local, state, and federal regulations.

Section 6: Workflow Visualization

The following diagram illustrates the best-practice workflow from receiving the product to the preparation of working solutions for your experiments.

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Caption: Best-practice workflow for handling Apigenin 7-O-Glucuronide hydrate.

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